

C.I. Pigment Red 52:1: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: C.I. Pigment Red 52:1

Cat. No.: B100630

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **C.I. Pigment Red 52:1**, a prominent monoazo lake pigment. This document outlines its chemical identity, physicochemical properties, and a detailed synthesis protocol, tailored for professionals in research and development.

Core Identification and Chemical Structure

C.I. Pigment Red 52:1, identified by the CAS Number 17852-99-2, is a calcium salt of a sulfonated azo dye.^{[1][2]} Its chemical structure is characterized by a single azo group (-N=N-) which classifies it as a monoazo pigment.^{[1][2]} The ":1" in its name specifically denotes the calcium salt form.^[1]

Molecular Formula: $C_{18}H_{11}CaClN_2O_6S$ ^{[1][2]}

Identifier	Value
C.I. Name	Pigment Red 52:1
C.I. Number	15860:1[1][2][3]
CAS Number	17852-99-2[1][2][3]
EINECS Number	241-808-5[3][4]
Molecular Formula	C ₁₈ H ₁₁ CaClN ₂ O ₆ S[1][2]
Molecular Weight	458.89 g/mol [1][2]
Chemical Group	Monoazo Lake[1][4]
Synonyms	Lithol Scarlet Red S6B, BON Rubine C, Macatawa Red[2][4][5]

Physicochemical and Performance Properties

C.I. Pigment Red 52:1 is a brilliant red powder with a bluish shade.[1][4] Its performance characteristics, such as heat and light stability, are crucial for its various applications. The pigment is insoluble in ethanol and its solubility in water is described as yielding a yellow-red solution.[2] It exhibits moderate acid and alkali resistance.[3][6]

Property	Value
Appearance	Red powder[1][4]
Shade	Bluish Red[1][4]
Heat Resistance	180°C[1][3][4]
Light Fastness (Blue Wool Scale)	6 (out of 8)[1][4]
Oil Absorption	30-55 g/100g [1][4]
Density	1.6 - 1.68 g/cm³[1][4]
pH Value	6.0 - 8.0[1][4]
Water Resistance	5[3]
Acid Resistance	2-5[3][4]
Alkali Resistance	3-5[3][4]
Alcohol Resistance	3-5[3][4]

Experimental Protocol: Synthesis of C.I. Pigment Red 52:1

The synthesis of **C.I. Pigment Red 52:1** is a multi-stage process that involves diazotization, azo coupling, and subsequent laking (salt formation).

Materials:

- 2-Amino-5-chloro-4-methylbenzenesulfonic acid (also known as 2B Acid)
- Sodium nitrite
- Hydrochloric acid
- 3-Hydroxy-2-naphthoic acid (BONA)
- Sodium hydroxide

- Calcium chloride

Methodology:

- **Diazotization:** 2-Amino-5-chloro-4-methylbenzenesulfonic acid is diazotized in an aqueous solution using sodium nitrite and hydrochloric acid at a low temperature (typically 0-5°C) to form the corresponding diazonium salt.
- **Azo Coupling:** The resulting diazonium salt solution is then slowly added to a solution of 3-Hydroxy-2-naphthoic acid that has been dissolved in an aqueous sodium hydroxide solution. This coupling reaction forms the soluble azo dye.
- **Laking/Precipitation:** The final pigment is precipitated by adding a solution of calcium chloride to the solution of the azo dye. The calcium ions replace the sodium ions, forming the insoluble calcium salt, **C.I. Pigment Red 52:1**.
- **Isolation and Purification:** The precipitated pigment is then filtered, washed extensively with water to remove any unreacted starting materials and soluble salts, and finally dried to yield the final product.

Caption: Synthesis workflow for **C.I. Pigment Red 52:1**.

Applications and Research Interest

While primarily used in printing inks (especially solvent-based packaging inks), paints, and plastics, the well-defined chemical structure and properties of **C.I. Pigment Red 52:1** make it a subject of research interest.^{[3][4][6]} Current research focuses on enhancing its performance characteristics, such as thermal and light stability, and modifying its physical properties like particle size and surface characteristics to improve its dispersibility in various media.^[1]

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- To cite this document: BenchChem. [C.I. Pigment Red 52:1: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100630#c-i-pigment-red-52-1-cas-number-and-molecular-formula]

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